

# Safe Disposal Procedures for Laboratory Chemicals: A General Guide

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#### I. The Critical Role of the Safety Data Sheet (SDS)

The SDS is the primary source of information for the safe handling, storage, and disposal of a chemical. It contains detailed information that is essential for protecting researchers and the environment. Key sections in the SDS relevant to disposal include:



Section Number	Section Title	Information Provided
2	Hazard(s) Identification	Describes the physical and health hazards of the chemical.
7	Handling and Storage	Provides guidance on safe handling practices and appropriate storage conditions.
8	Exposure Controls/Personal Protection	Specifies the necessary personal protective equipment (PPE) to be used.
9	Physical and Chemical Properties	Lists the physical and chemical properties of the substance, which can influence disposal methods.
10	Stability and Reactivity	Details any chemical incompatibilities and hazardous decomposition products.
13	Disposal Considerations	Provides specific guidance on proper disposal methods and any relevant regulations.
14	Transport Information	Contains information on the proper shipping and transportation of the waste material.
15	Regulatory Information	Lists any specific federal, state, or local regulations that may apply to the substance.

## II. General Step-by-Step Disposal Protocol for Laboratory Chemicals

#### Safety Operating Guide





The following protocol outlines a general procedure for the safe disposal of a laboratory chemical. This should be adapted to the specific information found in the substance's SDS and your institution's environmental health and safety (EHS) guidelines.

- Identification and Information Gathering:
  - Positively identify the chemical to be disposed of.
  - Locate and thoroughly review the Safety Data Sheet (SDS) for the specific chemical. Pay close attention to Sections 7, 8, 10, and 13.
  - Consult your institution's EHS office for specific disposal procedures and guidelines.
- Personal Protective Equipment (PPE):
  - Based on the SDS (Section 8), don the appropriate PPE. This typically includes:
    - Safety goggles or a face shield.
    - Chemically resistant gloves (the type of glove material will be specified in the SDS).
    - A laboratory coat.
    - Closed-toe shoes.
    - In some cases, respiratory protection may be necessary.
- Segregation and Waste Collection:
  - Never mix different chemical wastes unless explicitly instructed to do so by the SDS or your EHS office. Incompatible chemicals can react violently, producing heat, toxic gases, or explosions.
  - Use a designated and properly labeled waste container provided by your institution's EHS department. The label should clearly state the chemical name(s) and associated hazards.
  - Ensure the waste container is made of a material compatible with the chemical waste.



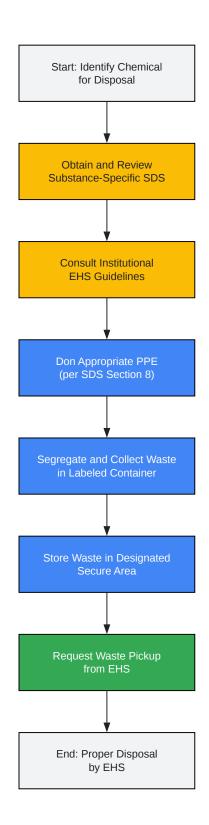
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- · Storage of Chemical Waste:
  - Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area.
  - Ensure the storage area is away from general laboratory traffic and incompatible materials.
- Arranging for Disposal:
  - Follow your institution's procedures for requesting a chemical waste pickup. This typically involves submitting a form to the EHS office detailing the contents of the waste container.
  - Do not attempt to dispose of chemical waste down the drain or in the regular trash unless explicitly permitted by the SDS and your institution's EHS guidelines for that specific chemical.

## III. Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of a laboratory chemical, emphasizing the central role of the Safety Data Sheet.





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